

In-Depth Technical Guide: Heptadecan-9-yl Acrylate Health and Safety

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Compound of Interest

Compound Name: *Heptadecan-9-yl acrylate*

Cat. No.: *B15378875*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled from publicly available information and is intended for informational purposes only. A comprehensive Safety Data Sheet (SDS) for **Heptadecan-9-yl acrylate** was not available at the time of writing. All personnel should consult a certified Safety Data Sheet and receive appropriate training before handling this chemical.

Introduction

Heptadecan-9-yl acrylate (CAS No: 2982740-96-3) is a branched-chain acrylate ester. While specific toxicological and safety data for this compound are limited in the public domain, its chemical structure as an acrylate suggests that it should be handled with care, assuming hazards similar to other compounds in this class. This guide provides a summary of the known information and general safety protocols applicable to the handling of **Heptadecan-9-yl acrylate** in a research and development setting.

Chemical and Physical Properties

Detailed experimental data on the physical and chemical properties of **Heptadecan-9-yl acrylate** are not readily available. The following table summarizes the basic information that has been identified.

Property	Value	Source
CAS Number	2982740-96-3	Sigma-Aldrich
Molecular Formula	C ₂₀ H ₃₈ O ₂	Sigma-Aldrich
Molecular Weight	310.52 g/mol	Sigma-Aldrich
Physical Form	Colorless to Yellow Liquid	Sigma-Aldrich

Health Hazard Information

Based on the GHS hazard statements provided by suppliers, **Heptadecan-9-yl acrylate** is considered hazardous. The primary hazards are summarized in the table below.

Hazard Class	GHS Hazard Statement	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed.
Skin Corrosion/Irritation	H315	Causes skin irritation.
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.

Signal Word: Warning

Pictogram:



Experimental Protocols

Specific experimental protocols for the synthesis or toxicological analysis of **Heptadecan-9-yl acrylate** are not detailed in publicly accessible literature. However, a common method for the synthesis of acrylate esters is the esterification of the corresponding alcohol (9-Heptadecanol) with acryloyl chloride or acrylic acid.

General Esterification Procedure (Illustrative)

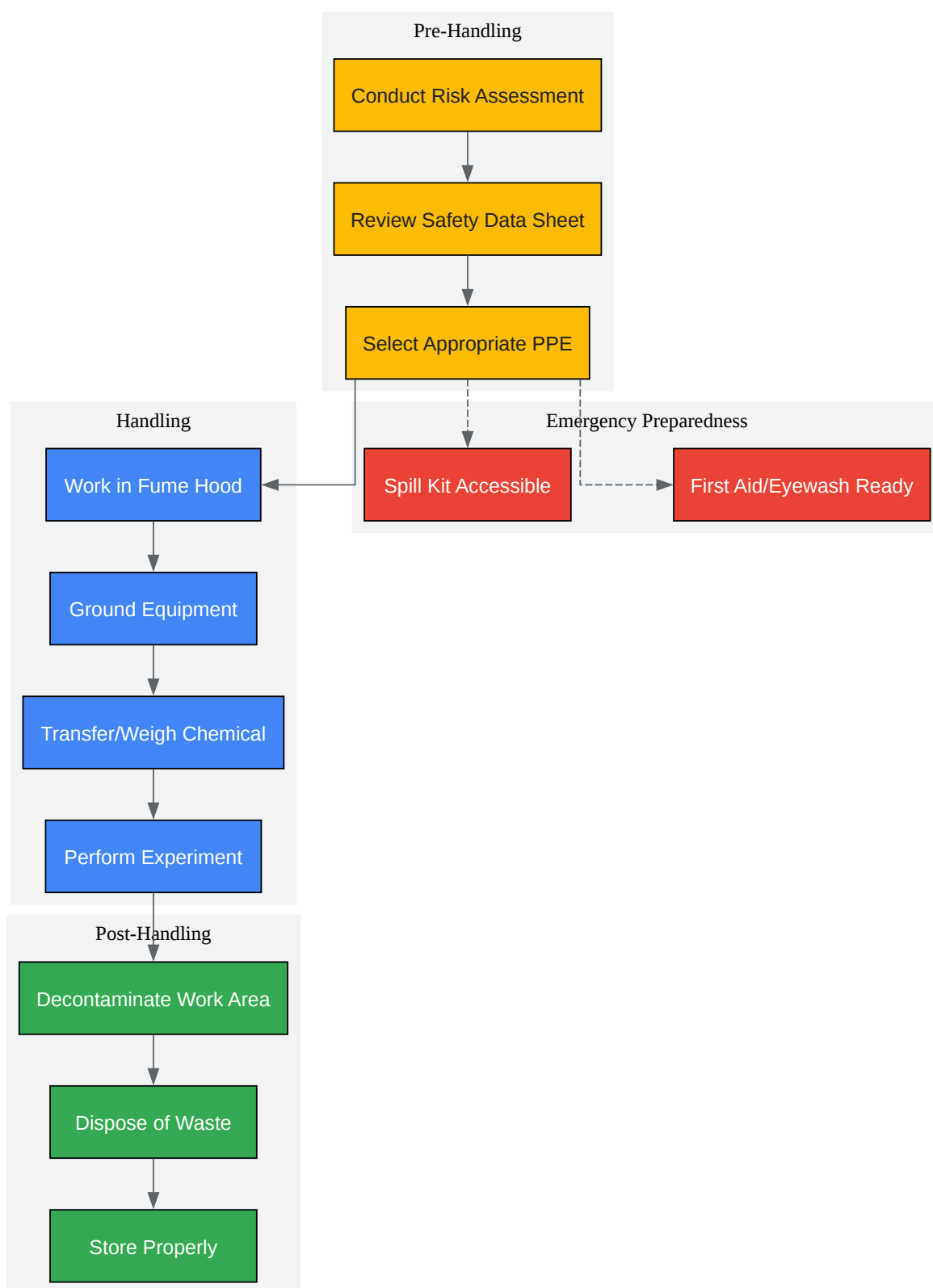
- In a well-ventilated fume hood, dissolve 9-Heptadecanol in a suitable anhydrous solvent (e.g., dichloromethane, toluene) under an inert atmosphere (e.g., nitrogen, argon).
- Cool the solution in an ice bath.
- Slowly add acryloyl chloride (or acrylic acid with a suitable catalyst) to the cooled solution while stirring.
- Allow the reaction to proceed at room temperature, monitoring its progress by a suitable analytical method (e.g., TLC, GC-MS).
- Upon completion, quench the reaction with a suitable reagent (e.g., saturated sodium bicarbonate solution).
- Separate the organic layer, wash with brine, and dry over an anhydrous drying agent (e.g., sodium sulfate, magnesium sulfate).
- Remove the solvent under reduced pressure.
- Purify the crude product using an appropriate technique, such as column chromatography.

Note: This is a generalized procedure and must be adapted and optimized for the specific reactants and desired scale. A thorough risk assessment should be conducted before carrying out any chemical synthesis.

Visualized Workflows and Relationships

Safe Handling Workflow

The following diagram outlines a logical workflow for the safe handling of **Heptadecan-9-yl acrylate** in a laboratory setting.

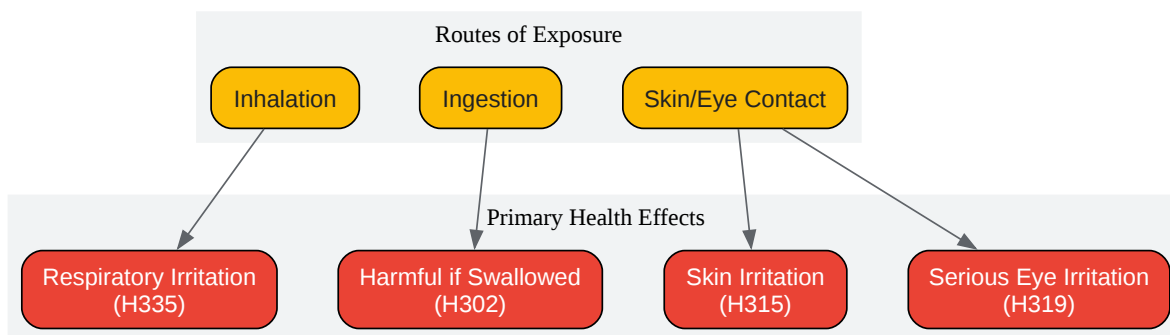


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Caption: Safe handling workflow for **Heptadecan-9-yl acrylate**.

Routes of Exposure and Primary Health Effects

This diagram illustrates the potential routes of exposure to **Heptadecan-9-yl acrylate** and the primary health effects associated with the known hazard statements.



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Caption: Potential exposure routes and health effects.

- To cite this document: BenchChem. [In-Depth Technical Guide: Heptadecan-9-yl Acrylate Health and Safety]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15378875#heptadecan-9-yl-acrylate-health-and-safety-data-sheet\]](https://www.benchchem.com/product/b15378875#heptadecan-9-yl-acrylate-health-and-safety-data-sheet)

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